

Technical Guide: Spectroscopic Characterization of 1H-Benzimidazol-5-ylmethanol

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Compound of Interest

Compound Name: 1H-benzimidazol-5-ylmethanol

CAS No.: 106429-29-2

Cat. No.: B1590048

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CAS Registry Number: 106429-29-2 Molecular Formula: C

H

N

O Molecular Weight: 148.16 g/mol [\[1\]](#)[\[2\]](#)

Executive Summary & Application Context

1H-benzimidazol-5-ylmethanol (also known as 5-(hydroxymethyl)benzimidazole) is a critical heterocyclic building block in medicinal chemistry. It serves as a primary intermediate in the synthesis of bioactive benzimidazole derivatives, including antiparasitic agents, proton pump inhibitors, and kinase inhibitors.

This guide provides a rigorous spectroscopic profile of the molecule, focusing on Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.[\[3\]](#) A key technical challenge in characterizing this compound is the annular tautomerism inherent to the benzimidazole scaffold, which complicates signal assignment in solution-phase NMR. This guide addresses these dynamic equilibria to ensure accurate structural validation.

Synthesis & Sample Preparation Strategy

To ensure the spectroscopic data presented is contextually accurate, we define the standard synthesis route. The high-purity alcohol is typically generated via the reduction of 1H-benzimidazole-5-carboxylic acid.

Synthesis Protocol (Reduction)

- Precursor: 1H-benzimidazole-5-carboxylic acid (CAS 15788-16-6).[4]
- Reagent: Lithium Aluminum Hydride (LiAlH₄).[2]
- Solvent: Anhydrous Tetrahydrofuran (THF).
- Conditions: Reflux under inert atmosphere (Ar or N₂) for 48 hours.
- Workup: Quenching with EtOAc/EtOH, filtration, and evaporation.
- Purification: Recrystallization from water/propan-2-ol or column chromatography.

NMR Sample Preparation

- Solvent Choice: DMSO-d₆ is the mandatory solvent. Chloroform-d (CDCl₃) is unsuitable due to poor solubility and rapid proton exchange which obscures the hydroxyl and amine signals.
- Concentration: 10–15 mg in 0.6 mL DMSO-d₆.
- Temperature: 298 K (Standard). Variable temperature (VT) NMR may be required to resolve tautomeric broadening.

Nuclear Magnetic Resonance (NMR) Analysis[3][5][6][7][8][9][10]

The Tautomerism Challenge

In solution, 5-substituted benzimidazoles exist in a rapid equilibrium between the 5-substituted and 6-substituted tautomers (N1-H vs N3-H).

- Tautomer A: **1H-benzimidazol-5-ylmethanol**[\[1\]](#)[\[2\]](#)
- Tautomer B: 1H-benzimidazol-6-ylmethanol

In DMSO-d

at room temperature, the rate of exchange is often fast on the NMR timescale, leading to averaged signals for the carbons and protons that are not on the axis of symmetry. However, the NH proton is typically visible as a broad singlet.

H NMR Data (400 MHz, DMSO-d)

The following assignments correspond to the averaged structure observed in solution.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
NH	12.30 - 12.50	Broad Singlet	1H	-	Exchangeable acidic proton on imidazole ring.
H-2	8.15 - 8.25	Singlet	1H	-	Characteristic deshielded proton between two nitrogens.
H-4	7.55 - 7.60	Singlet (br)	1H	-	Ortho to hydroxymethyl, meta to NH.
H-7	7.50 - 7.55	Doublet	1H	8.2	Ortho to NH (on benzene ring).
H-6	7.15 - 7.25	Doublet of Doublets	1H	8.2, 1.5	Meta to NH, ortho to H-7.
OH	5.10 - 5.25	Triplet / Broad	1H	5.5	Hydroxyl proton (couples to CH if dry).
CH	4.55 - 4.65	Doublet	2H	5.5	Methylene group attached to OH.

Note on H-4/H-6/H-7: The exact chemical shifts of the aromatic protons can vary by

0.05 ppm depending on concentration and water content. H-4 and H-7 often overlap or appear very close.

C NMR Data (100 MHz, DMSO-d)

Carbon Type	Shift (, ppm)	Assignment
C=N	143.5	C-2 (Imidazole ring)
Quaternary	138.0 - 140.0	C-3a / C-7a (Bridgehead carbons, broadened by tautomerism)
Quaternary	135.5	C-5 (Ipso to hydroxymethyl)
Aromatic CH	122.0	C-6
Aromatic CH	115.0 - 118.0	C-7
Aromatic CH	110.0 - 112.0	C-4
Aliphatic	63.5	CH -OH (Diagnostic peak)

Mass Spectrometry (MS) Fragmentation

The fragmentation pattern of **1H-benzimidazol-5-ylmethanol** under Electron Ionization (EI, 70 eV) follows a distinct pathway driven by the stability of the benzimidazole core.

Key Ions[11][12]

- Molecular Ion (M): m/z 148 (Base peak or high intensity).
- [M - OH]: m/z 131 (Loss of hydroxyl radical).
- [M - CH

OH]

: m/z 117 (Loss of hydroxymethyl group, forming the benzimidazole cation).

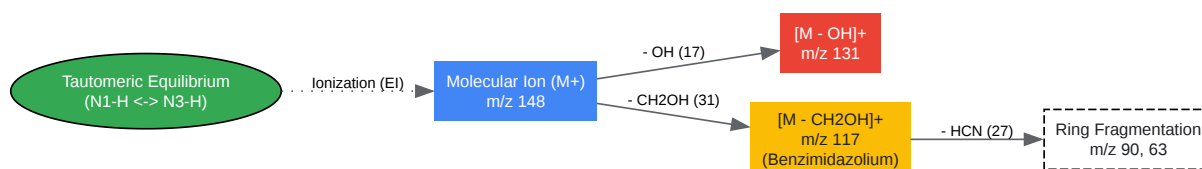
- [M - CHO]

: m/z 119 (Rearrangement and loss of formyl radical).

- RDA / Ring Break: m/z 90-92 (Degradation of the imidazole ring, loss of HCN).

Fragmentation Logic Visualization

The following diagram illustrates the primary fragmentation pathways and the tautomeric equilibrium.



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Figure 1: Mass spectrometry fragmentation pathway and tautomeric context.

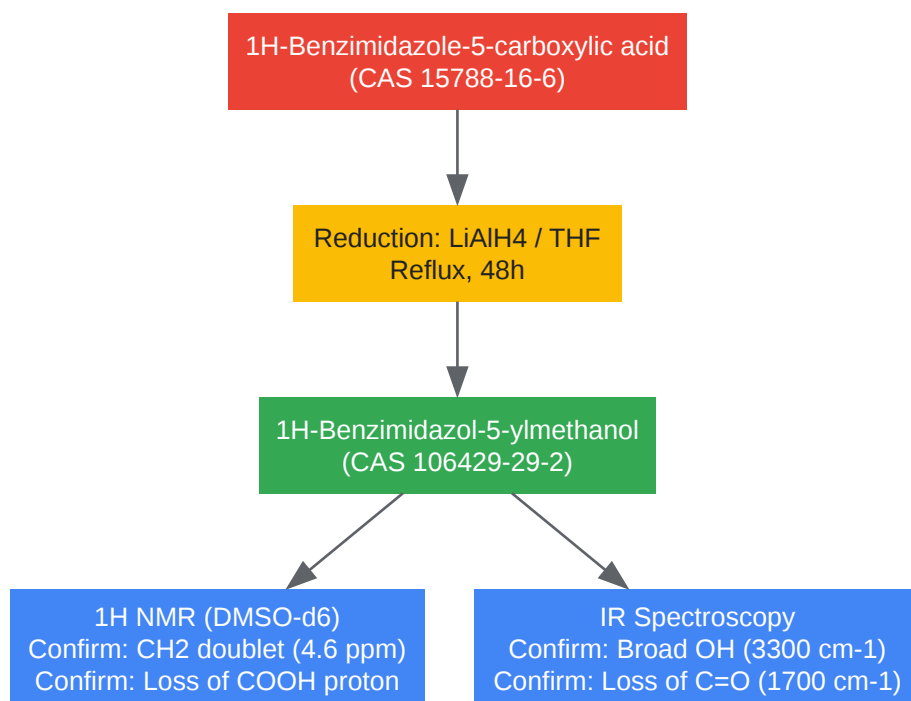
Infrared (IR) Spectroscopy

The IR spectrum (KBr pellet or ATR) provides rapid confirmation of functional groups.

Frequency (cm)	Intensity	Vibration Mode	Assignment
3100 - 3400	Broad, Strong	(O-H) and (N-H)	Hydrogen-bonded hydroxyl and imidazole NH.
2850 - 2950	Medium	(C-H)	Aliphatic CH stretch.
1620 - 1630	Medium	(C=N)	Imidazole ring stretch.
1590, 1450	Strong	(C=C)	Aromatic skeletal vibrations.
1000 - 1050	Strong	(C-O)	Primary alcohol C-O stretch.

Synthesis & Structural Elucidation Workflow

The following workflow summarizes the logic for confirming the structure of **1H-benzimidazol-5-ylmethanol** starting from the carboxylic acid precursor.



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Figure 2: Synthesis and structural validation workflow.

References

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- Mass Spectrometry of Benzimidazoles: International Journal of Development Research. (2016).[7] Study of mass spectra of benzimidazole derivatives.
- Product Identification: ChemicalBook. **1H-Benzimidazol-5-ylmethanol** (CAS 106429-29-2) Product Specifications.

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Sources

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